

Technical Data Summary: 3-Bromo-5-(trifluoromethyl)benzene-1,2-diamine

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Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethyl)benzene-1,2-diamine

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This document provides a concise technical overview of the molecular weight of **3-Bromo-5-(trifluoromethyl)benzene-1,2-diamine**, a compound relevant to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Weight and Composition

The molecular weight of a compound is a fundamental physical property, essential for stoichiometric calculations in chemical reactions, preparation of solutions, and analytical characterizations. It is determined by the sum of the atomic weights of its constituent atoms.

The molecular formula for **3-Bromo-5-(trifluoromethyl)benzene-1,2-diamine** is $C_7H_6BrF_3N_2$ ^[1]. The elemental composition and the calculated molecular weight are detailed in the tables below.

Table 1: Atomic Composition

Element	Symbol	Count
Carbon	C	7
Hydrogen	H	6
Bromine	Br	1
Fluorine	F	3
Nitrogen	N	2

Table 2: Molecular Weight Calculation

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	7	12.011[2][3][4][5]	84.077
Hydrogen	H	6	1.008[6][7]	6.048
Bromine	Br	1	79.904[8][9][10][11][12]	79.904
Fluorine	F	3	18.998[13][14][15][16]	56.994
Nitrogen	N	2	14.007[17][18][19][20][21]	28.014
Total Molecular Weight	255.037			

The calculated molecular weight of **3-Bromo-5-(trifluoromethyl)benzene-1,2-diamine** is 255.04 g/mol [1].

Note: As this technical guide focuses solely on the calculation of the molecular weight of **3-Bromo-5-(trifluoromethyl)benzene-1,2-diamine** based on its molecular formula and standard atomic weights, sections on experimental protocols and signaling pathways are not applicable.

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